

# 3-(Azidopropyl)triethoxysilane chemical structure

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## Compound of Interest

Compound Name: 3-(Azidopropyl)triethoxysilane

Cat. No.: B1591837

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An In-depth Technical Guide to **3-(Azidopropyl)triethoxysilane**

## Introduction

**3-(Azidopropyl)triethoxysilane** is an organosilicon compound widely utilized as a versatile crosslinking and surface modification agent.<sup>[1]</sup> Its unique bifunctional structure, featuring a triethoxysilane group at one end and an azide terminal group at the other, enables the covalent linkage of organic molecules to inorganic substrates.<sup>[1][2]</sup> The triethoxysilane moiety facilitates strong bonding to hydroxyl-rich surfaces such as glass, silicon oxide, and various metal oxides, while the azide group provides a reactive handle for subsequent bioconjugation reactions, most notably copper-catalyzed or strain-promoted azide-alkyne cycloaddition (Click Chemistry).<sup>[1][3]</sup> <sup>[4]</sup> This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications for researchers in materials science and drug development.

## Chemical Structure and Properties

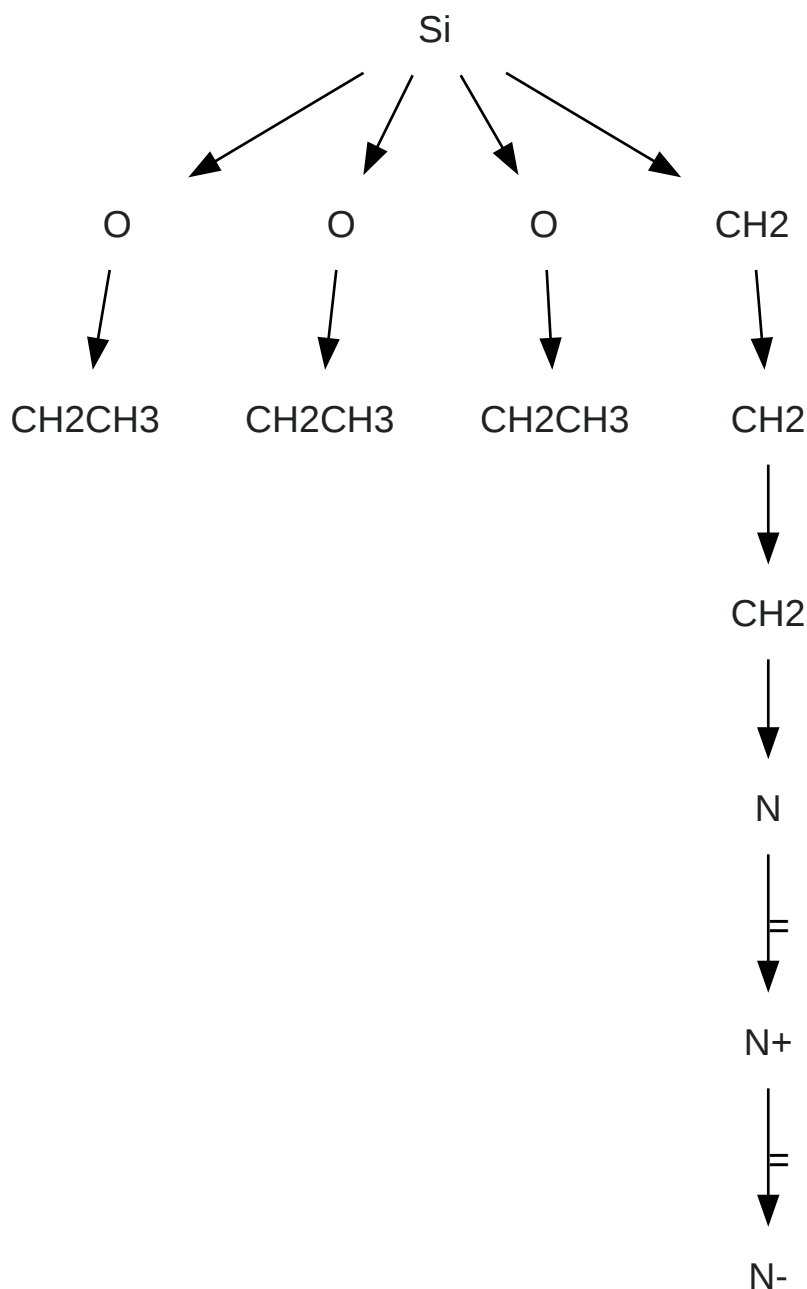
**3-(Azidopropyl)triethoxysilane** is characterized by a central silicon atom bonded to three ethoxy groups and a propyl chain terminating with an azide functional group.<sup>[1]</sup> Its key chemical and physical properties are summarized below.

## Physicochemical Data

Property	Value
CAS Number	83315-69-9[1][5]
Molecular Formula	C <sub>9</sub> H <sub>21</sub> N <sub>3</sub> O <sub>3</sub> Si[1][6]
Molecular Weight	247.37 g/mol [1][6]
Appearance	Colorless to almost colorless clear liquid[1]
Density	0.981 g/mL at 20°C[1][2][7]
Boiling Point	72-75°C at 0.5 mmHg[1][2][7]
Refractive Index	1.4257 at 20°C[1][2][7]
SMILES	CCO--INVALID-LINK--(OCC)OCC[1][5]
InChI Key	DHFNCWQATZVOGB-UHFFFAOYSA-N[1][8]

The compound is sensitive to moisture and reacts slowly with water, leading to the hydrolysis of the ethoxy groups and liberating ethanol.[2][7][9] For stability, it should be stored in sealed containers under an inert gas atmosphere at temperatures below 15-30°C.[5][9]

## Chemical Structure Diagram



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Caption: Chemical structure of **3-(Azidopropyl)triethoxysilane**.

## Synthesis

The primary synthetic route for **3-(Azidopropyl)triethoxysilane** involves a nucleophilic substitution reaction.<sup>[1]</sup> This established method uses 3-chloropropyltriethoxysilane as the

starting material and sodium azide as the azide source.<sup>[1]</sup> The reaction is typically performed in a polar aprotic solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), to facilitate the displacement of the terminal chlorine atom by the azide anion.<sup>[1]</sup> Following the reaction, the product can be purified by distillation or chromatography.<sup>[1]</sup>

## Core Applications in Research and Drug Development

The dual functionality of **3-(Azidopropyl)triethoxysilane** makes it a valuable tool in various scientific fields.

- **Surface Modification and Immobilization:** As a silane coupling agent, it is extensively used to form a stable organic monolayer on inorganic surfaces like glass and silicon oxide.<sup>[1]</sup> The triethoxysilane group covalently bonds with surface hydroxyl groups, exposing the azide functionality for further reactions.<sup>[1][2]</sup>
- **Bioconjugation via Click Chemistry:** The terminal azide group is a key component in bioorthogonal "click chemistry" reactions, particularly the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC).<sup>[1][3]</sup> This allows for the highly efficient and specific attachment of biomolecules (e.g., proteins, DNA, peptides) that have been pre-functionalized with an alkyne group.<sup>[1][3][4]</sup>
- **Biosensor Development:** By immobilizing specific biomolecules like antibodies or enzymes onto sensor surfaces, **3-(Azidopropyl)triethoxysilane** is crucial for fabricating sensitive and specific biosensors for detecting target analytes.<sup>[1]</sup>
- **Drug Discovery:** In high-throughput screening, drug targets can be immobilized on surfaces, which is facilitated by this silane, to screen libraries of potential drug candidates.<sup>[1]</sup>
- **Nanoparticle Functionalization:** It is used to modify the surface of silica nanoparticles, enabling their conjugation with therapeutic agents or targeting ligands for applications in drug delivery and diagnostics.<sup>[2]</sup>

## Experimental Protocols

## Protocol 1: Surface Silanization of Glass or Silicon Substrates

This protocol details the procedure for creating an azide-functionalized surface on a glass or silicon oxide substrate, a foundational step for subsequent bioconjugation.

### Materials:

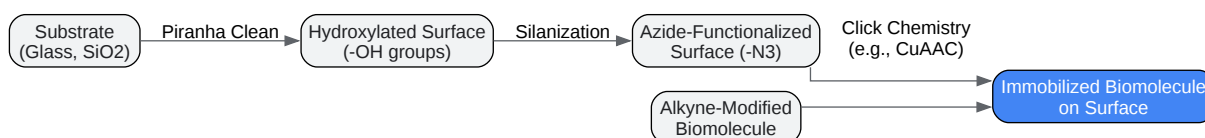
- Glass or silicon oxide substrates (e.g., microscope slides, coverslips)
- Piranha solution (7:3 mixture of concentrated  $\text{H}_2\text{SO}_4$  and 30%  $\text{H}_2\text{O}_2$ ) (Caution: Extremely corrosive)
- Deionized (DI) water
- Anhydrous Toluene
- **3-(Azidopropyl)triethoxysilane (APTES)**
- Ethanol
- Nitrogen gas stream
- Oven

### Procedure:

- Substrate Cleaning and Hydroxylation:
  - Immerse the substrates in Piranha solution for 30 minutes at room temperature in a fume hood to remove organic residues and generate surface silanol (-OH) groups.[\[10\]](#)
  - Carefully remove the substrates and rinse them extensively with DI water.[\[10\]](#)
  - Dry the substrates using a nitrogen gas stream.[\[10\]](#)
  - Bake the clean substrates in an oven at 110°C for 30 minutes to eliminate any residual water.[\[10\]](#)

- Silanization:
  - Prepare a 2% (v/v) solution of **3-(Azidopropyl)triethoxysilane** in anhydrous toluene in a clean, dry reaction vessel.
  - Immerse the dried substrates in the silane solution.[10]
  - Allow the reaction to proceed for 2-4 hours at room temperature with gentle agitation.[10]
  - Remove the substrates from the solution and rinse thoroughly with fresh toluene to wash away any non-covalently bound silane.[10]
  - Perform a final rinse with ethanol, followed by DI water.[10]
- Curing and Storage:
  - Dry the functionalized substrates under a nitrogen gas stream.[10]
  - Cure the silane layer by baking the substrates in an oven at 110°C for 30-60 minutes to promote the formation of stable siloxane bonds.[10]
  - The azide-functionalized substrates are now ready for bioconjugation or can be stored in a desiccator for future use.

## Workflow for Surface Functionalization and Bioconjugation



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Caption: Workflow for surface modification and bioconjugation.

## Safety and Handling

**3-(Azidopropyl)triethoxysilane** requires careful handling. It is harmful if swallowed or in contact with skin and can cause skin irritation and serious eye damage.[6][9] The compound is moisture-sensitive and its hydrolysis produces ethanol.[9] Contact with strong acids can lead to the formation of toxic hydrazoic acid.[9] It may also form explosive azides upon contact with certain metals like copper, silver, and lead.[9] Always handle this chemical in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.[9]

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## References

- 1. Buy 3-(Azidopropyl)triethoxysilane | 83315-69-9 [smolecule.com]
- 2. 3-AZIDOPROPYLTRIETHOXYSILANE | [gelest.com]
- 3. Bioconjugation application notes [bionordika.fi]
- 4. Azide-based bioorthogonal chemistry: Reactions and its advances in cellular and biomolecular imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 5. biosynth.com [biosynth.com]
- 6. 3-(Azidopropyl)triethoxysilane | C<sub>9</sub>H<sub>21</sub>N<sub>3</sub>O<sub>3</sub>Si | CID 18519390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-(azidopropyl)triethoxysilane | 83315-69-9 [chemicalbook.com]
- 8. bocsci.com [bocsci.com]
- 9. gelest.com [gelest.com]
- 10. benchchem.com [benchchem.com]
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